

Personal protective equipment for handling Bromoethane-d5

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Compound of Interest

Compound Name: Bromoethane-d5

Cat. No.: B031941

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Essential Safety and Handling Guide for Bromoethane-d5

For researchers, scientists, and drug development professionals, the safe handling of deuterated compounds like **Bromoethane-d5** is paramount for both personal safety and the integrity of experimental outcomes. This guide provides immediate, essential safety protocols, operational procedures, and disposal plans to ensure a secure and efficient research environment.

Chemical and Hazard Identification

Bromoethane-d5, a deuterated analog of bromoethane, is a highly flammable liquid and vapor that is harmful if swallowed or inhaled and is suspected of causing cancer.^{[1][2]} It is also hazardous to the ozone layer.^[3] Understanding its properties is the first step in safe handling.

Property	Value
Chemical Name	Bromoethane-d5
Synonyms	Ethyl bromide-d5, 1-bromo(² H ₅)ethane
CAS Number	3675-63-6
Molecular Formula	C ₂ D ₅ Br
Molecular Weight	114 g/mol [1] [2]
Appearance	Not specified in search results
Boiling Point	37-40°C (lit.) [2]
Melting Point	-119°C (lit.) [2]
GHS Hazard Statements	H225 (Highly flammable liquid and vapour), H302 (Harmful if swallowed), H332 (Harmful if inhaled), H351 (Suspected of causing cancer), H420 (Harms public health and the environment by destroying ozone in the upper atmosphere) [1] [3]

Personal Protective Equipment (PPE)

A multi-layered approach to personal protective equipment is critical to mitigate the risks associated with **Bromoethane-d5**.

PPE Category	Recommended Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber). Nitrile gloves may offer limited, short-term splash protection.[4]	Provides robust protection against halogenated hydrocarbons.
Eye & Face Protection	Chemical safety goggles with a face shield.[4][5]	Protects against splashes and vapors that can cause serious eye damage.[4]
Body Protection	Flame-resistant lab coat worn over long-sleeved clothing and long pants. A chemically resistant apron is also recommended.[4]	Minimizes skin contact and protects from potential splashes.
Respiratory Protection	A NIOSH-approved air-purifying respirator with organic vapor cartridges.[4]	Essential for preventing inhalation of harmful vapors, especially when working outside of a certified chemical fume hood or during a spill.

Operational Plan: Handling and Storage

Adherence to a strict operational protocol is necessary for the safe handling and storage of **Bromoethane-d5**.

Engineering Controls:

- Ventilation: All handling of **Bromoethane-d5** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[4]
- Emergency Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.[4]

Storage:

- Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.[\[1\]](#)[\[6\]](#)[\[7\]](#)
- Keep container tightly closed.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Ground and bond container and receiving equipment to prevent static discharge.[\[1\]](#)[\[2\]](#)
- Recommended storage temperature is 2 - 8 °C.[\[6\]](#) The material is light-sensitive.[\[6\]](#)

Experimental Protocol: Standard Handling Procedure

This protocol outlines the essential steps for safely handling **Bromoethane-d5** in a laboratory setting.

- Preparation:
 - Ensure the chemical fume hood is operational and the sash is at the appropriate height.
 - Don all required PPE as specified in the table above.
 - Prepare all necessary equipment and reagents before handling the chemical.
 - Have a spill kit readily available.
- Handling:
 - Conduct all transfers and manipulations of **Bromoethane-d5** within the fume hood.[\[4\]](#)
 - Use appropriate tools (e.g., pipettes) to avoid direct contact.
 - Keep the container sealed when not in use.[\[4\]](#)
- Post-Handling:
 - Decontaminate all surfaces and equipment that may have come into contact with **Bromoethane-d5**.
 - Remove PPE in the correct order to avoid cross-contamination.
 - Wash hands thoroughly with soap and water after removing gloves.[\[4\]](#)

Disposal Plan

Proper disposal of **Bromoethane-d5** and associated waste is critical to prevent environmental contamination and ensure compliance with regulations.

- Waste Segregation:
 - Liquid Waste: Unused or waste **Bromoethane-d5** should be collected in a designated, sealed, and clearly labeled hazardous waste container.
 - Solid Waste: Contaminated items such as gloves, pipette tips, and paper towels should be collected in a separate, sealed, and clearly labeled hazardous waste container.[\[8\]](#)
- Disposal: All waste must be disposed of in accordance with local, regional, national, and international regulations.[\[1\]](#)[\[3\]](#)

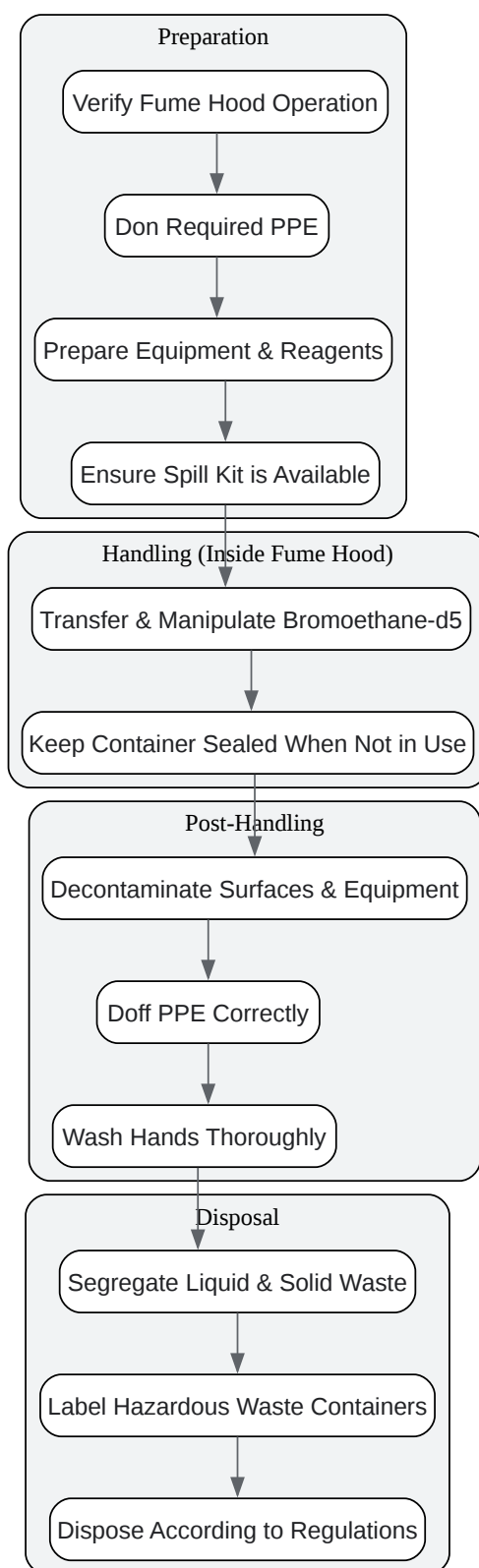
First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the exposed person to fresh air at once.[9] If breathing has stopped, perform artificial respiration.[9] Keep the affected person warm and at rest. Get medical attention as soon as possible.[3][9]
Skin Contact	Immediately wash the contaminated skin with water.[9] If the chemical penetrates clothing, immediately remove the clothing and wash the skin with water.[9]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing.[3] Get medical attention immediately.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person.[3] Rinse mouth with water.[3] Call a poison center or doctor/physician if you feel unwell.[1]

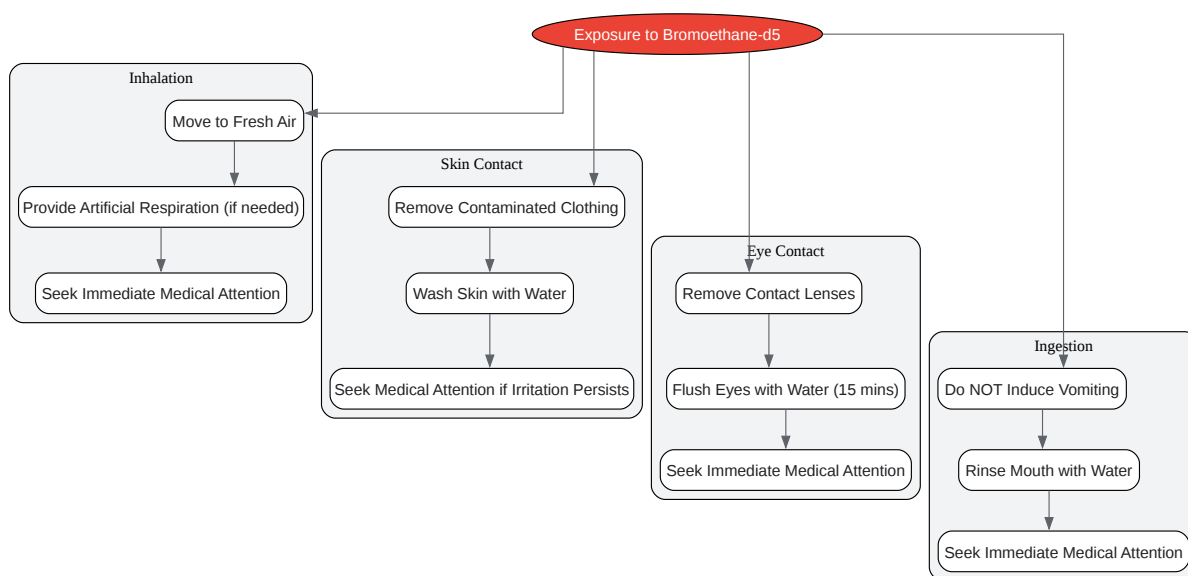
Visual Safety Workflows

To further clarify the procedural steps for handling **Bromoethane-d5**, the following diagrams illustrate the safe handling workflow and the immediate first aid response for different types of exposure.



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Caption: Safe handling workflow for **Bromoethane-d5**.



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Caption: First aid response for **Bromoethane-d5** exposure.

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